

Personal protective equipment for handling Methyl 11,14,17-eicosatrienoate

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Compound of Interest

Compound Name: Methyl 11,14,17-eicosatrienoate

Cat. No.: B7803778

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Essential Safety and Handling Guide for Methyl 11,14,17-eicosatrienoate

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for handling **Methyl 11,14,17-eicosatrienoate**, ensuring the well-being of researchers and the integrity of experimental outcomes. Adherence to these guidelines is paramount for safe laboratory operations.

While **Methyl 11,14,17-eicosatrienoate** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is categorized as a combustible liquid, and proper handling precautions are necessary.^[1] Standard laboratory safety protocols should be followed at all times.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Methyl 11,14,17-eicosatrienoate**.

Body Part	Recommended PPE	Rationale
Eyes	Safety glasses with side shields or goggles	Protects against accidental splashes.
Hands	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Respiratory	Multi-purpose combination respirator cartridge (US)	Recommended as a precautionary measure, especially in poorly ventilated areas. ^[1]
Body	Laboratory coat	Protects clothing and skin from potential spills.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames as it is a combustible liquid.^[1]

Handling Procedures:

- Ensure the work area is clean and well-ventilated.
- Don the appropriate PPE as outlined in the table above.
- Dispense the required amount of **Methyl 11,14,17-eicosatrienoate** carefully, avoiding splashes and aerosol generation.
- After use, securely seal the container.
- Clean the work area thoroughly.

Emergency Procedures:

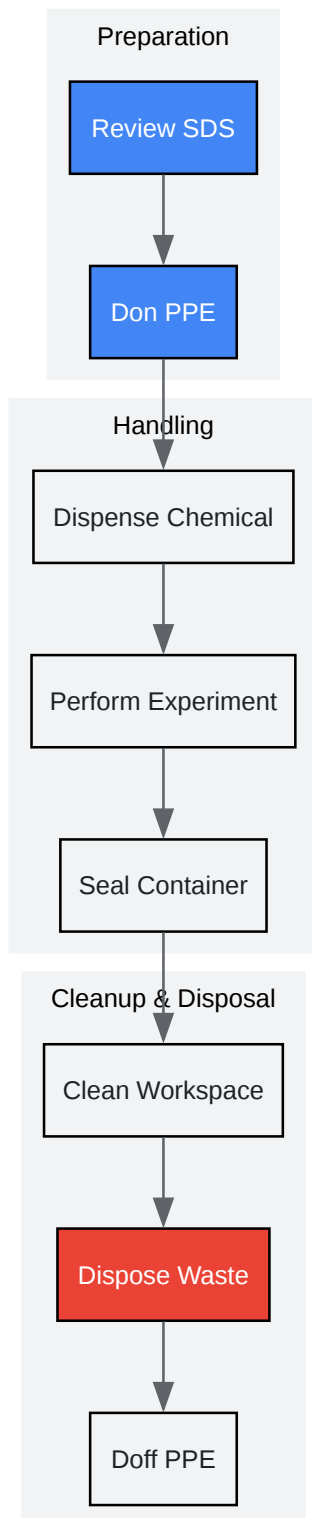
- Skin Contact: Wash the affected area with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Inhalation: Move the individual to fresh air.
- Ingestion: Do not induce vomiting. Seek medical attention.

Disposal Plan:

- **Methyl 11,14,17-eicosatrienoate** is not typically classified as hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. Always consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow and Safety Checkpoints

Workflow for Handling Methyl 11,14,17-eicosatrienoate

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References

- 1. cis-11,14,17-Eicosatrienoic acid methyl ester $\geq 98\%$, liquid | 55682-88-7 [sigmaaldrich.com]
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